

Diisopropanolamine: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Diisopropanolamine

Cat. No.: B056660

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **diisopropanolamine** (DIPA), with a specific focus on its melting and boiling points. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are investigating the applications of this versatile chemical compound.

Diisopropanolamine (CAS No. 110-97-4) is a secondary amino alcohol that finds use in a wide array of industrial and commercial applications, including as an emulsifier, stabilizer, and chemical intermediate.^[1] A thorough understanding of its physical properties is paramount for its safe handling, effective use in formulations, and for the design and optimization of chemical processes.

Core Physical Properties of Diisopropanolamine

Diisopropanolamine can exist as a colorless liquid or a white to yellow crystalline solid, often with a characteristic fishy or ammonia-like odor.^{[2][3]} It is a hygroscopic substance that may turn yellow upon exposure to light and air.^[2]

Melting and Boiling Points: A Tabulated Summary

The melting and boiling points of **diisopropanolamine** have been reported across various sources. These values can exhibit slight variations due to differences in experimental

conditions and the purity of the substance. The following tables provide a consolidated summary of the reported quantitative data for easy comparison.

Table 1: Reported Melting Points of **Diisopropanolamine**

Melting Point (°C)	Melting Point (°F)	Source(s)
33	91.4	Cole-Parmer Safety Data Sheet[4]
41	105.8	NET Safety Data Sheet
42	107.6	Wikipedia, Hosea Chem[5]
42-45	107.6-113	Jinan Future chemical Co.,Ltd[6], ChemicalBook[7][8], Sigma-Aldrich[9]
44.5	112.1	ECHEMI Safety Data Sheet[10], Univar Solutions[11]
44.5-45.5	112.1-113.9	CAS Common Chemistry[12]
32-42	89.6-107.6	DrugFuture Chemical Index[13]
42.0	107.6	The Good Scents Company[14]
107.6 (as Freezing Point)	-	NOAA CAMEO Chemicals[15]

Table 2: Reported Boiling Points of **Diisopropanolamine**

Boiling Point (°C)	Pressure (mm Hg)	Source(s)
248	760	Univar Solutions[11], Hosea Chem[5]
248.8 - 254.5	1013 hPa	ECHEMI Safety Data Sheet[10]
249	760	DrugFuture Chemical Index[13]
249-250	760	Cole-Parmer Safety Data Sheet[4]
249-250	745	Jinan Future chemical Co.,Ltd[6], ChemicalBook[7][8], Sigma-Aldrich[9], CAS Common Chemistry[12]
250-251	760	The Good Scents Company[14]
248.2	1013 hPa	NET Safety Data Sheet[16]
480.2 °F (249 °C)	760	NOAA CAMEO Chemicals[15]

Experimental Protocols for Physical Property Determination

The accurate determination of melting and boiling points is crucial for the characterization of chemical substances. Standardized methods, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are widely used to ensure reliability and comparability of data.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure.[10] Several methods are recognized for this determination, with the capillary tube method being one of the most common.

OECD Guideline 102: Melting Point / Melting Range

This guideline outlines several methods for determining the melting point of chemicals.^{[3][8][10][14]} The choice of method depends on the substance's properties. Common techniques include:

- **Capillary Method:** A small amount of the powdered substance is packed into a capillary tube and heated in a controlled liquid bath or a metal block. The temperatures at which melting begins and is complete are recorded.
- **Hot Stage Microscopy:** A small quantity of the substance is heated on a microscope stage, and the melting process is observed visually.
- **Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA):** These thermo-analytical techniques measure the heat flow to or from a sample as a function of temperature. The melting point is identified by an endothermic peak on the resulting thermogram.

ASTM E324: Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals

This standard provides a detailed procedure for determining the melting range of crystalline organic chemicals using the capillary tube method.^{[1][6]} The method is suitable for substances with melting points between 30 and 250°C.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[2]

OECD Guideline 103: Boiling Point

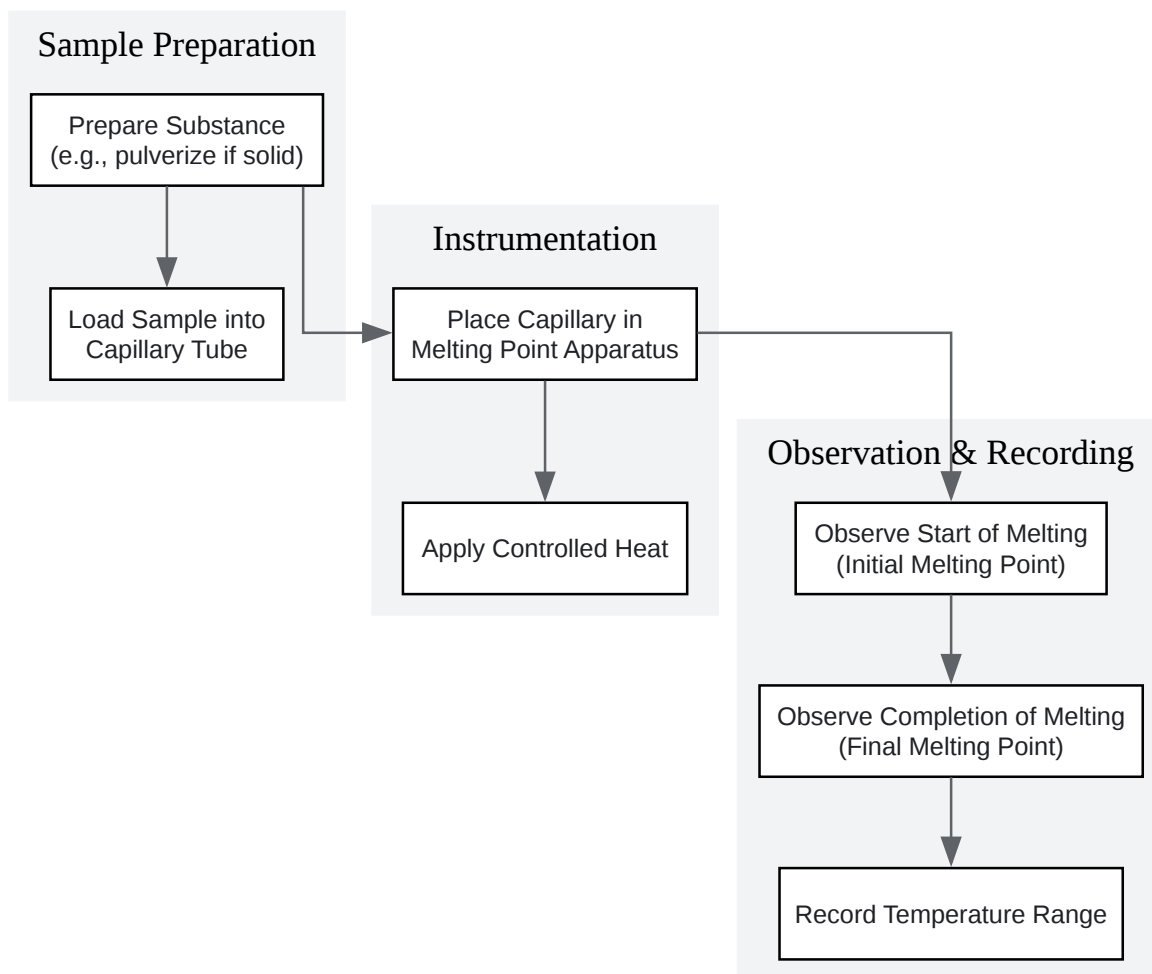
This guideline describes various methods for determining the boiling point of liquids and low-melting solids.^{[2][16][15][17]} These methods include:

- **Ebulliometer Method:** This method involves measuring the boiling temperature of the liquid in an apparatus equipped with a reflux condenser.

- **Dynamic Method:** The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches the standard atmospheric pressure.
- **Distillation Method:** This method determines the boiling range of a liquid by distillation.
- **Siwoloboff Method:** A small, inverted capillary tube containing an air bubble is placed in a sample of the liquid, which is then heated. The temperature at which a continuous stream of bubbles emerges from the capillary is taken as the boiling point.

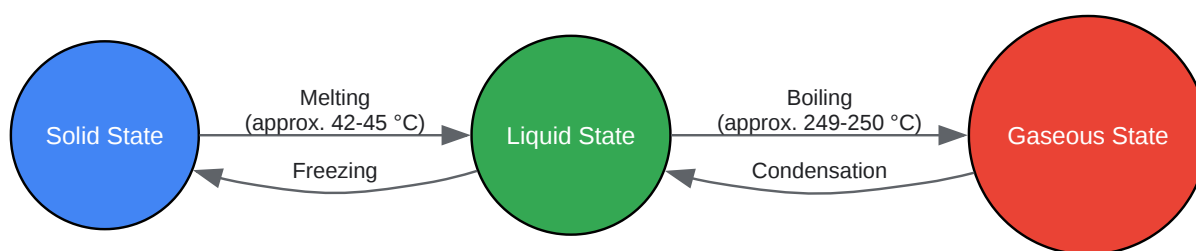
Visualizing Experimental Workflows and Physical States

To further elucidate the processes and concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Experimental Workflow for Melting Point Determination by Capillary Method.



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Caption: Relationship Between Physical State of **Diisopropanolamine** and Temperature.

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References

- 1. store.astm.org [store.astm.org]
- 2. oecd.org [oecd.org]
- 3. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 4. store.astm.org [store.astm.org]
- 5. store.astm.org [store.astm.org]
- 6. infinitalab.com [infinitalab.com]
- 7. scribd.com [scribd.com]
- 8. oecd.org [oecd.org]
- 9. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 10. laboratuar.com [laboratuar.com]
- 11. ASTM D1120 - Standard Test Method for Boiling Point of Engine Coolants - Savant Labs [savantlab.com]
- 12. enfo.hu [enfo.hu]
- 13. matestlabs.com [matestlabs.com]
- 14. oecd.org [oecd.org]
- 15. laboratuar.com [laboratuar.com]
- 16. search.library.doc.gov [search.library.doc.gov]
- 17. oecd.org [oecd.org]
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